

Performance Showdown: A Comparative Guide to L-(R)-valifenalate Formulations

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Compound of Interest

Compound Name: L-(R)-valifenalate

Cat. No.: B1262803

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L-(R)-valifenalate, a key active ingredient in controlling devastating oomycete pathogens, is available to researchers and growers in various formulations. The choice of formulation can significantly impact handling, application, and ultimately, biological efficacy. This guide provides a comparative overview of the two most common formulations of valifenalate: the modern Water-Dispersible Granule (WDG) and the traditional Wettable Powder (WP).^{[1][2]} While direct comparative studies on **L-(R)-valifenalate** formulations are not extensively published, this guide synthesizes known characteristics of these formulation types and presents illustrative performance data based on typical differences observed in fungicide formulations.

At a Glance: WDG vs. WP Formulations

Water-dispersible granules (WDGs) represent a more advanced formulation technology compared to wettable powders (WPs).^[3] WDGs are essentially pre-granulated WPs, which results in significantly reduced dustiness, improved handling, and easier mixing.^[3] WPs, while effective, can pose inhalation risks during handling and may exhibit poorer dispersion and suspension characteristics in the spray tank.

Performance Metrics: A Comparative Analysis

The following tables summarize key performance indicators for WDG and WP formulations of **L-(R)-valifenalate**. Please note: The quantitative data presented here is illustrative and based

on general performance differences between these formulation types. Actual values may vary depending on the specific composition of the inert ingredients in a commercial product.

Table 1: Physicochemical Properties

Property	L-(R)-valifenalate WDG (Illustrative)	L-(R)-valifenalate WP (Illustrative)	Test Method
Appearance	Dust-free, free-flowing granules	Fine powder	Visual Inspection
Suspensibility (%)	> 90%	> 80%	CIPAC MT 184
Wet Sieve Test (% retained)	< 1.0%	< 2.0%	CIPAC MT 185
Wettability (seconds)	< 30	< 60	CIPAC MT 53.3
Persistent Foaming (ml)	< 10	< 25	CIPAC MT 47.2

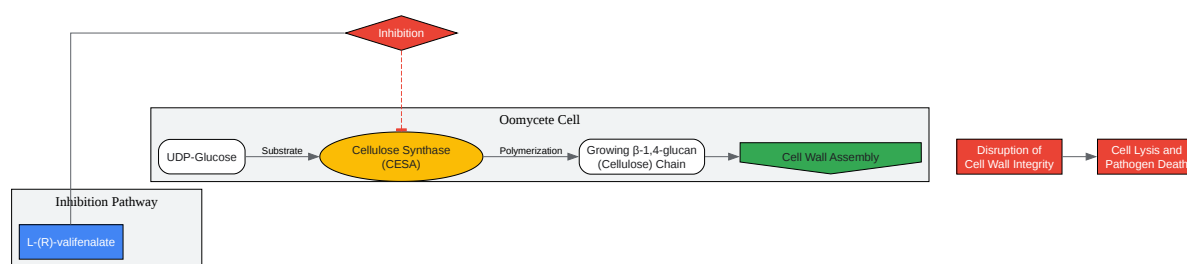
Table 2: Biological Efficacy Against Phytophthora infestans (Late Blight) - Illustrative Data

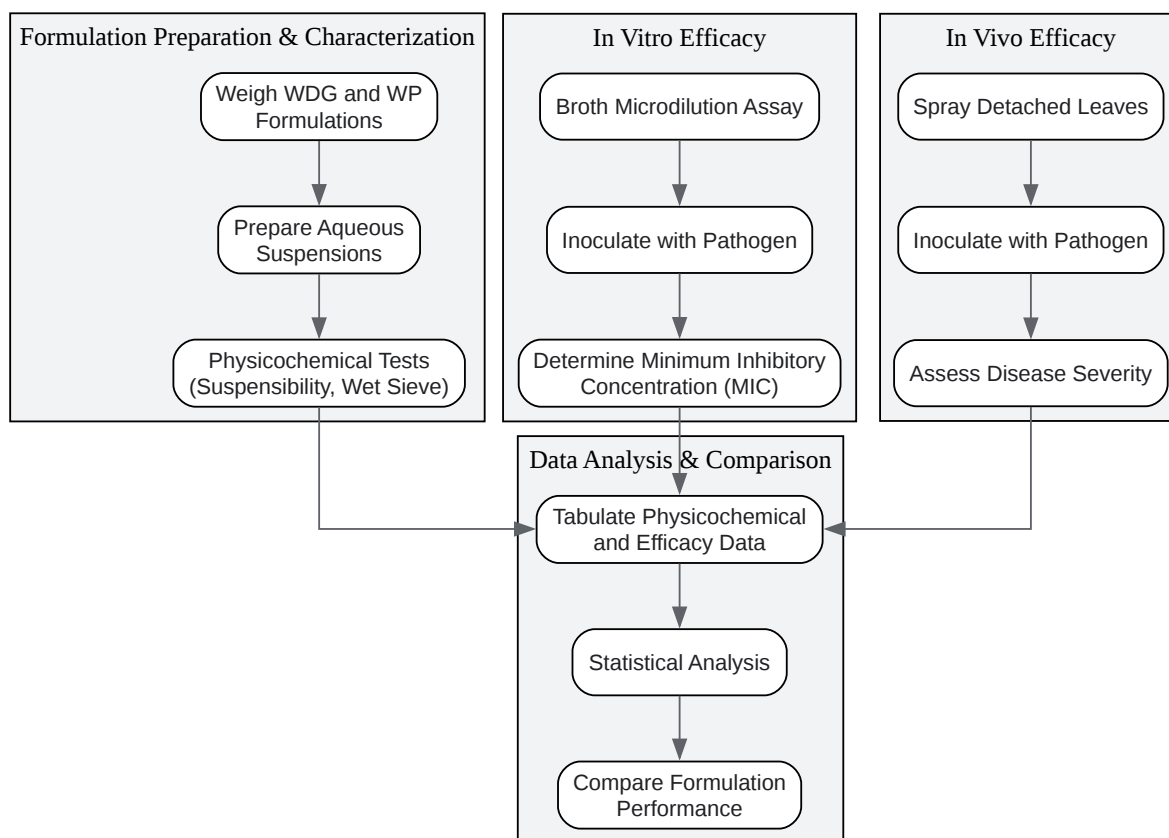
Formulation	Application Rate (g a.i./ha)	Disease Severity (%)	Efficacy (%)
L-(R)-valifenalate WDG	100	5.2	91.3
L-(R)-valifenalate WP	100	7.8	87.0
Untreated Control	0	60.0	0

Mechanism of Action: Inhibition of Cellulose Synthase

L-(R)-valifenalate acts as a potent and specific inhibitor of cellulose synthase, a crucial enzyme in the cell wall biosynthesis of oomycetes like *Phytophthora* and *Plasmopara* species. [4] By blocking this enzyme, **L-(R)-valifenalate** disrupts the formation of the structural integrity

of the cell wall, leading to cell lysis and death of the pathogen. This targeted mode of action makes it an effective fungicide for controlling diseases such as late blight and downy mildew.





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